

A Comparative Performance Analysis of Diethyl Azelate and Other Diesters

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Compound of Interest

Compound Name: Diethyl azelate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Diethyl azelate** against other commonly used diesters, supported by physical and biological data. Diesters are a versatile class of compounds utilized across various industries, from serving as plasticizers and lubricants to acting as intermediates in chemical synthesis and excipients in drug delivery systems.[1][2] **Diethyl azelate**, the diethyl ester of the nine-carbon dicarboxylic azelaic acid, offers a unique profile of properties that make it a compelling option for numerous applications. [2][3]

This comparison focuses on key performance indicators relevant to scientific and drug development applications, including physical properties that influence formulation and experimental performance.

Quantitative Performance Data: A Comparative Overview

The selection of a diester for a specific application is heavily reliant on its physicochemical properties. The following table summarizes key quantitative data for **Diethyl azelate**, Diethyl sebacate, and Dioctyl adipate, providing a basis for performance comparison.

Property	Diethyl Azelate	Diethyl Sebacate	Dioctyl Adipate (DOA)
Molecular Formula	C13H24O4[4]	C14H26O4[5]	C22H42O4[6]
Molecular Weight	244.33 g/mol [4]	258.35 g/mol	370.57 g/mol [6]
Density (at 25°C)	0.973 g/mL[7][8]	0.963 g/mL[5]	~0.98 g/mL[6]
Boiling Point	291.5 °C[7]	306-312 °C[9]	Decomposes
Melting/Pour Point	-18.5 °C to -15.8 °C[7][8]	1-2 °C	-7.48 °C[6]
Flash Point	>110.5 °C (>230 °F) [4][7]	113 °C (235.4 °F)	190 °C (min)[10]
Refractive Index (n _{20/D})	1.435[7][8]	1.436[5]	1.442-1.450[11]

Performance in Specific Applications

As a Lubricant: Diesters are widely used as synthetic lubricants, especially in applications requiring high performance and stability.[12][13] They offer excellent lubricity, a high viscosity index, and good thermal stability.[13] Their properties, such as low pour points, make them suitable for low-temperature applications.[12] The choice between diesters like **Diethyl azelate** and others often depends on the specific viscosity and temperature stability requirements of the application.

In Drug Development: A study comparing the analgesic effects of various diesters found **Diethyl azelate** (DEA) to be superior to related compounds like diethyl suberate and diethyl sebacate in a cutaneous mechanical sensitivity assay.[14] This suggests that while structurally similar, the specific chain length of the dicarboxylic acid can significantly impact biological activity. DEA is being explored as a new class of non-steroidal anti-inflammatory drugs (NSAIDs) that may reversibly alter plasma membrane structure and function.[15][16] It has been shown to inhibit phospholipase A2 (PLA2) signaling, which is involved in pain sensation. [14][16]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of diester performance. Below are standard protocols for determining key physical properties.

Protocol for Determining Kinematic Viscosity (ASTM D445)

This method measures the resistance of a fluid to flow under gravity.^[17]

- Apparatus: A calibrated glass capillary viscometer, a constant temperature bath, and a timer.
- Procedure:
 1. Select a clean, dry calibrated viscometer of a size that will result in a flow time of not less than 200 seconds.^[18]
 2. Charge the viscometer with the test sample.
 3. Place the viscometer in a constant temperature bath set to the desired temperature (e.g., 40°C or 100°C) and allow it to equilibrate for at least 10-15 minutes.^{[18][19]}
 4. Using suction, draw the sample into the timing bulb of the viscometer.
 5. Release the suction and allow the sample to flow freely back down the capillary tube.
 6. Measure the time it takes for the leading edge of the meniscus to pass from the upper to the lower timing mark on the viscometer.^[19]
 7. Repeat the measurement to ensure accuracy.
- Calculation: The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

Protocol for Determining Pour Point (ASTM D97)

This method determines the lowest temperature at which an oil will continue to flow.^{[20][21]}

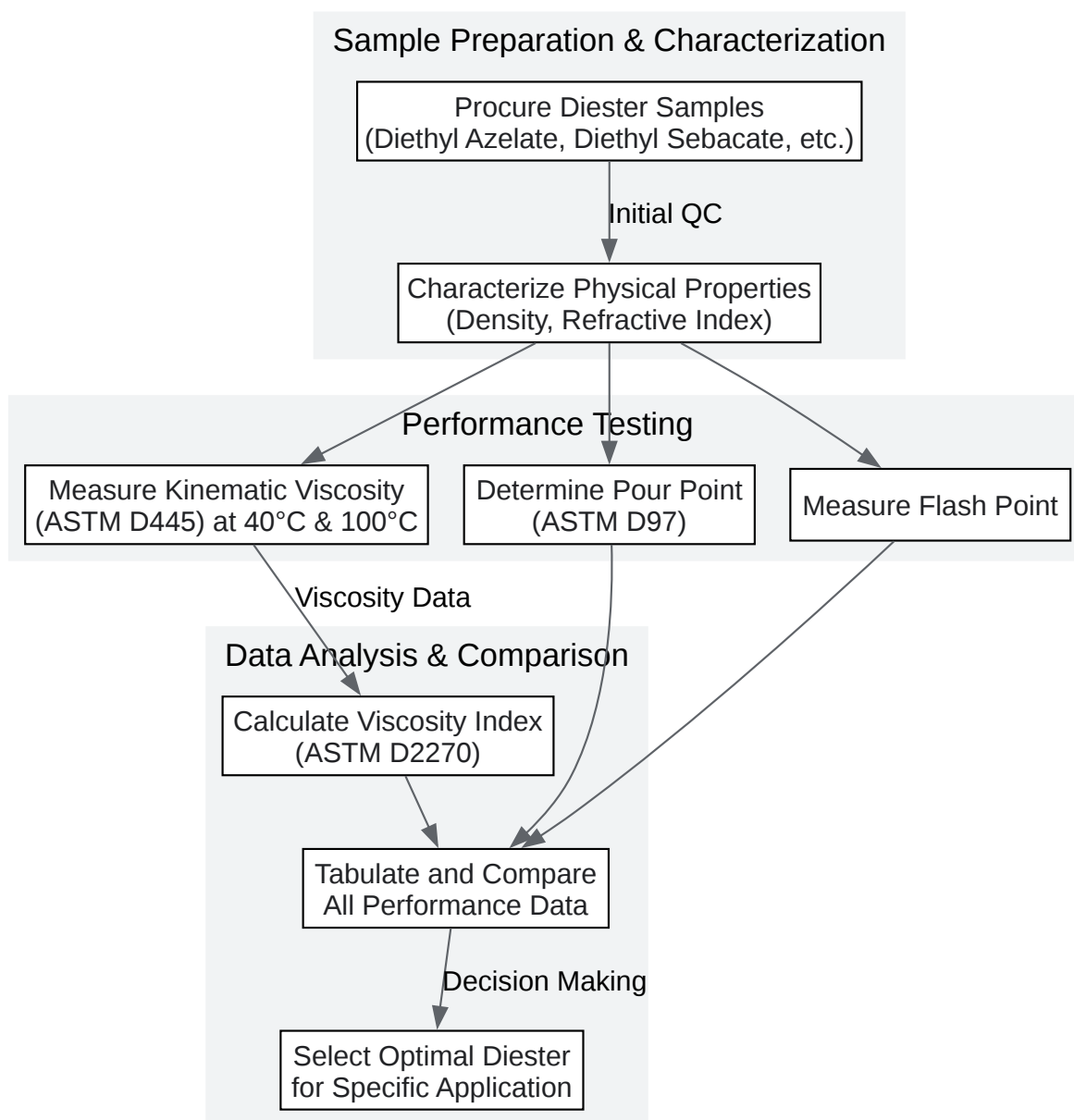
- Apparatus: Test jar, thermometer, cooling bath.

- Procedure:
 1. Pour the sample into the test jar to the marked level.
 2. If the sample has a pour point above -33°C , heat it to at least 9°C above the expected pour point, but not less than 45°C . For samples with pour points at or below -33°C , heat to 45°C .[\[22\]](#)
 3. Cool the sample at a specified rate in a cooling bath.[\[23\]](#)
 4. Beginning at a temperature 9°C above the expected pour point, and at every subsequent 3°C interval, remove the test jar from the bath and tilt it to see if the sample moves.[\[22\]](#)[\[23\]](#)
 5. The test is complete when the sample shows no movement when the jar is held horizontally for 5 seconds.[\[20\]](#)
- Reporting: The pour point is recorded as 3°C above the temperature at which the sample ceased to flow.[\[20\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the comparative evaluation of diester performance as lubricants.

Workflow for Comparative Evaluation of Diester Lubricants

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Caption: Workflow for the evaluation of diester lubricants.

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